

Chemical properties of 2-(4-Chlorophenyl)-2-fluoroethan-1-amine

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)-2-fluoroethan-1-amine

CAS No.: 794472-16-5

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An In-Depth Technical Guide to the Chemical Properties of **2-(4-Chlorophenyl)-2-fluoroethan-1-amine**

Abstract

This technical guide provides a comprehensive analysis of the chemical properties, synthesis, and reactivity of **2-(4-Chlorophenyl)-2-fluoroethan-1-amine**. As a fluorinated and chlorinated phenethylamine derivative, this compound serves as a critical building block and is of significant interest to researchers in medicinal chemistry and drug development. Its structural motifs are present in various biologically active molecules, and understanding its chemical behavior is paramount for its effective utilization. This document delves into its spectroscopic signature, plausible synthetic routes, key chemical transformations, and its role as a relevant impurity in pharmaceutical manufacturing, such as in the synthesis of the kinase inhibitor Encorafenib. The insights provided herein are intended to equip researchers, scientists, and drug development professionals with the necessary knowledge for its handling, characterization, and strategic application.

Molecular Identity and Physicochemical Properties

Chemical Structure and Identifiers

2-(4-Chlorophenyl)-2-fluoroethan-1-amine is a primary amine featuring a stereocenter at the benzylic carbon, which is substituted with both a fluorine atom and a 4-chlorophenyl group. This unique substitution pattern significantly influences its chemical and biological properties.

- IUPAC Name: **2-(4-chlorophenyl)-2-fluoroethan-1-amine**
- CAS Number: 1269440-39-6 (Note: This CAS number is associated with the structure, which is also identified as an impurity of Encorafenib[1][2]).
- Molecular Formula: C₈H₉ClFN[3]
- Molecular Weight: 173.61 g/mol [4]

Physicochemical Data Summary

The physicochemical properties of a molecule are fundamental to predicting its behavior in both chemical reactions and biological systems. The introduction of halogen atoms has a profound effect on lipophilicity, acidity/basicity, and metabolic stability. Below is a summary of key properties, including predicted values where experimental data is not publicly available.

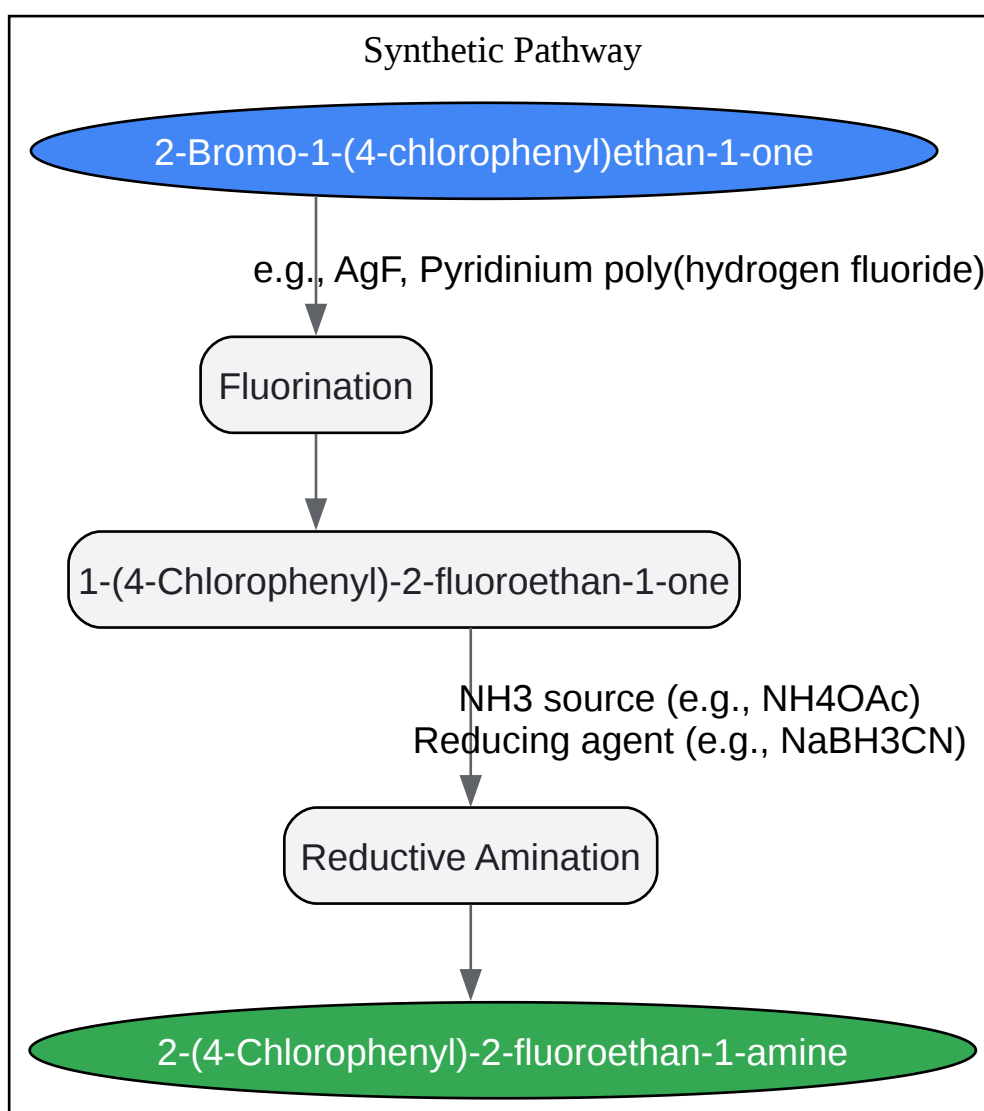
Property	Value / Predicted Value	Rationale and Significance
Molecular Weight	173.61 g/mol	Foundational for all stoichiometric calculations.
XlogP (Predicted)	1.8	Indicates moderate lipophilicity, suggesting reasonable solubility in both organic solvents and potential for membrane permeability.[3]
pKa (Predicted)	~9.0 - 9.5	The primary amine group's basicity is slightly reduced by the electron-withdrawing effects of the nearby fluorine and chlorophenyl groups. This value is critical for salt formation, purification, and formulation.
Appearance	Expected to be an oil or low-melting solid at room temperature. The hydrochloride salt is typically a crystalline solid.[5]	Physical state is crucial for handling, storage, and reaction setup.
Solubility	Expected to be soluble in common organic solvents (e.g., Methanol, DMSO, Dichloromethane). The hydrochloride salt is expected to have higher solubility in polar protic solvents like water and ethanol.[2][5]	Solubility dictates the choice of solvents for reactions, purification, and analytical method development.
Boiling Point	Not available. Expected to be high due to hydrogen bonding capabilities; distillation would likely be performed under high vacuum.	Important for purification and assessing thermal stability.

Synthesis and Purification

The synthesis of chiral fluorinated amines is a non-trivial process that requires careful selection of reagents and reaction conditions to control both chemoselectivity and stereoselectivity.

Proposed Synthetic Workflow

A logical and common approach to synthesizing β -fluoroamines is through the reductive amination of a corresponding α -fluoroketone. This multi-step process offers a reliable pathway to the target molecule.



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Caption: Proposed synthetic workflow for **2-(4-Chlorophenyl)-2-fluoroethan-1-amine**.

Illustrative Synthetic Protocol: Reductive Amination

This protocol is an illustrative example based on established chemical principles for the synthesis of primary amines from ketones.^[5]

Objective: To synthesize **2-(4-Chlorophenyl)-2-fluoroethan-1-amine** from 1-(4-chlorophenyl)-2-fluoroethan-1-one.

Materials:

- 1-(4-chlorophenyl)-2-fluoroethan-1-one (1.0 eq)
- Ammonium acetate (10.0 eq)
- Sodium cyanoborohydride (NaBH_3CN) (1.5 eq)
- Anhydrous Methanol (MeOH)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, magnetic stirrer, condenser

Methodology:

- Reaction Setup: In a round-bottom flask, dissolve 1-(4-chlorophenyl)-2-fluoroethan-1-one (1.0 eq) and ammonium acetate (10.0 eq) in anhydrous methanol.
 - Causality: Ammonium acetate serves as the ammonia source. The large excess drives the equilibrium towards the formation of the intermediate imine. Methanol is a suitable polar solvent for all reactants.

- Imine Formation: Stir the mixture at room temperature for 1-2 hours. The progress of imine formation can be monitored by TLC or LC-MS.
- Reduction: Cool the reaction mixture to 0 °C using an ice bath. Add sodium cyanoborohydride (1.5 eq) portion-wise over 15 minutes.
 - Causality: NaBH_3CN is a mild reducing agent that selectively reduces the iminium ion in the presence of the ketone, minimizing side reactions. The reaction is performed at a lower temperature to control the reaction rate and improve selectivity.
- Reaction Completion: Allow the reaction to warm to room temperature and stir overnight. Monitor the reaction for the disappearance of the imine intermediate.
- Workup: Quench the reaction by slowly adding water. Remove the methanol under reduced pressure. Partition the remaining aqueous residue between DCM and saturated NaHCO_3 solution.
 - Causality: The aqueous workup removes inorganic salts. The basic NaHCO_3 solution neutralizes any remaining acid and ensures the product is in its free amine form, which is more soluble in organic solvents.
- Extraction and Drying: Separate the organic layer. Extract the aqueous layer twice more with DCM. Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 .
- Purification: Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product. The crude amine can be purified by silica gel column chromatography using a gradient of methanol in dichloromethane.

Spectroscopic and Analytical Characterization

Accurate structural elucidation is critical. The combination of NMR, MS, and IR spectroscopy provides a definitive fingerprint of the molecule.

Technique	Expected Observations and Interpretations
¹ H NMR	Aromatic Region (δ ~7.4 ppm): Two doublets showing an AA'BB' splitting pattern, characteristic of a 1,4-disubstituted benzene ring. Benzylic Proton (CH-F, δ ~5.0-5.5 ppm): A doublet of triplets (dt) due to coupling with the fluorine atom (large J-coupling, ~45-50 Hz) and the adjacent CH ₂ group (smaller J-coupling, ~6-8 Hz). Methylene Protons (CH ₂ -N, δ ~3.0-3.5 ppm): A complex multiplet due to coupling with the benzylic proton. Amine Protons (NH ₂ , δ ~1.5-2.5 ppm): A broad singlet that is exchangeable with D ₂ O.
¹³ C NMR	Aromatic Carbons: Four distinct signals in the aromatic region (δ ~120-140 ppm). Benzylic Carbon (C-F, δ ~90-95 ppm): A doublet with a large ¹ JCF coupling constant (~170-180 Hz). Methylene Carbon (C-N, δ ~45-50 ppm): A doublet with a smaller ² JCF coupling constant (~20-25 Hz).
¹⁹ F NMR	A single resonance appearing as a doublet of triplets due to coupling with the benzylic proton (¹ H) and the methylene protons (¹ H).
Mass Spec. (EI or ESI+)	Molecular Ion (M ⁺) or [M+H] ⁺ : A characteristic pair of peaks at m/z 173/175 or 174/176, respectively, in a ~3:1 ratio, confirming the presence of one chlorine atom. ^[3] Key Fragment: Loss of the amine group (CH ₂ NH ₂) is a likely fragmentation pathway.
IR Spectroscopy	N-H Stretch (Primary Amine): Two characteristic sharp bands in the 3400-3250 cm ⁻¹ region. ^[6] N-H Bend: A band in the 1650-1580 cm ⁻¹ region. ^[6] C-N Stretch: A band in the 1250-1020 cm ⁻¹ region for the aliphatic C-N bond. ^[6] C-F

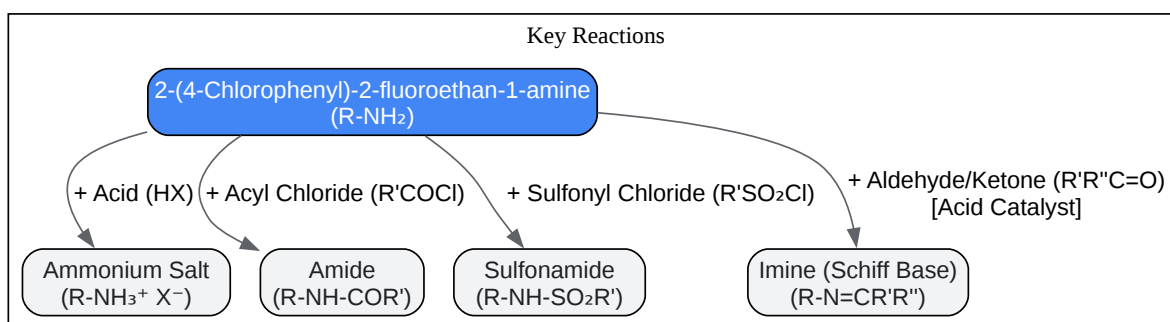
Stretch: A strong band typically in the 1100-1000 cm^{-1} region. Aromatic C=C Stretch: Bands in the 1600-1450 cm^{-1} region. C-Cl Stretch: A band in the 800-600 cm^{-1} region.

Chemical Reactivity and Stability

The reactivity of **2-(4-Chlorophenyl)-2-fluoroethan-1-amine** is dominated by the nucleophilic and basic nature of its primary amine group.

Reactivity of the Primary Amine

The lone pair of electrons on the nitrogen atom dictates the compound's role as a nucleophile in a variety of important chemical transformations.



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Caption: Key reactions involving the primary amine group.

- **Salt Formation:** As a base, it readily reacts with both inorganic and organic acids to form the corresponding ammonium salts. This is a fundamental reaction for purification (e.g., crystallization of the hydrochloride salt) and formulation.

- **N-Acylation:** The amine acts as a nucleophile, reacting with acylating agents like acyl chlorides or anhydrides in the presence of a base to form stable amide bonds.
- **N-Sulfonylation:** In a similar fashion, it reacts with sulfonyl chlorides to produce sulfonamides, a common functional group in many pharmaceutical agents.^{[7][8]}
- **Imine Formation:** Reaction with aldehydes or ketones under acidic catalysis yields imines (Schiff bases), which can be further reduced to form secondary amines.^[8]

Stability Profile

The compound is generally stable under standard laboratory conditions. However, prolonged exposure to strong acids or bases, high temperatures, or oxidizing agents should be avoided. The benzylic fluorine atom is relatively stable but could be susceptible to elimination or substitution reactions under forcing conditions.

Applications in Drug Development

Role as a Versatile Building Block

Halogenated phenethylamines are privileged scaffolds in medicinal chemistry.^{[9][10]}

- **Fluorine Substitution:** The fluorine atom can enhance metabolic stability by blocking sites of oxidation, increase binding affinity through favorable electrostatic interactions, and modulate the pKa of the nearby amine.
- **Chlorine Substitution:** The chloro group increases lipophilicity and can occupy hydrophobic pockets in target proteins, enhancing binding potency. It also provides a handle for further chemical modification via cross-coupling reactions.

This compound is therefore a valuable intermediate for synthesizing more complex molecules targeting a range of biological systems, particularly in neuroscience and oncology.^{[9][10]}

Case Study: Relevance to Encorafenib

2-(4-Chlorophenyl)-2-fluoroethan-1-amine has been identified as a process-related impurity or a potential starting material/intermediate in the synthesis of Encorafenib (LGX818).^{[1][2][11]} Encorafenib is a potent and selective BRAF kinase inhibitor used in the treatment of

melanoma. For drug development professionals, the ability to synthesize, detect, and quantify such impurities is a critical aspect of quality control (QC) and regulatory compliance. A thorough understanding of this molecule's properties is essential for developing robust analytical methods (e.g., HPLC) for impurity profiling.

Safety and Handling

While a specific Safety Data Sheet (SDS) for this exact compound is not widely available, data from structurally similar amines and halogenated compounds provides a strong basis for recommended handling procedures.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Hazard Identification

- Skin and Eye Irritation: Primary amines can be corrosive or irritating to the skin and eyes.[\[15\]](#)
- Harmful if Swallowed/Inhaled: May cause irritation to the respiratory tract and may be harmful if ingested.[\[12\]](#)
- General Handling: Always handle in a well-ventilated area, preferably within a chemical fume hood.[\[12\]](#)

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.[\[1\]](#)[\[12\]](#)
- Spill Management: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for proper disposal. Avoid generating dust.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[15\]](#)

References

- PubChemLite. **2-(4-chlorophenyl)-2-fluoroethan-1-amine** hydrochloride (C₈H₉ClFN). Accessed February 14, 2026. [\[Link\]](#)

- KISHIDA CHEMICAL CO., LTD. Safety Data Sheet for 1-(2-Fluorophenyl)cyclobutan-1-amine hydrochloride. Accessed February 14, 2026. [\[Link\]](#)
- Matrix Fine Chemicals. 2-(4-CHLOROPHENYL)ETHAN-1-AMINE. Accessed February 14, 2026. [\[Link\]](#)
- Molbase. Synthesis of 2-[[1,2-bis(4-Chlorophenyl)-2-oxoethyl]amino]ethanol hydrochloride. Accessed February 14, 2026. [\[Link\]](#)
- CAS Common Chemistry. Encorafenib. Accessed February 14, 2026. [\[Link\]](#)
- ResearchGate. [(2-Chlorophenyl)-(4-fluorophenyl)methylene]-(4-fluorophenyl)amine. Accessed February 14, 2026. [\[Link\]](#)
- Veeprho. Encorafenib Reference standard | CAS 1269440-17-6. Accessed February 14, 2026. [\[Link\]](#)
- MDPI. [(2-Chlorophenyl)-(4-fluorophenyl)methylene]-(4-fluorophenyl)amine. Accessed February 14, 2026. [\[Link\]](#)
- University of Calgary. IR Spectroscopy Tutorial: Amines. Accessed February 14, 2026. [\[Link\]](#)
- UCL Discovery. Fundamental Studies on 2,4,6- Trichlorophenyl Sulfonate Esters. Accessed February 14, 2026. [\[Link\]](#)
- SciHorizon. Synthesis of Chiral 1,2-Amino Alcohol-Containing Compounds Utilizing Ruthenium-Catalyzed Asymmetric Transfer Hydrogenation. Accessed February 14, 2026. [\[Link\]](#)
- Chemistry LibreTexts. 20.6: Reactions of Amines. Accessed February 14, 2026. [\[Link\]](#)
- ResearchGate. Synthesis of 2-(4-chlorobenzylamino)-1-(4-nitrophenyl)ethanol and its chemical transformations. Accessed February 14, 2026. [\[Link\]](#)
- PubChem. 2-(3-Chlorophenyl)-2-fluoroethan-1-amine. Accessed February 14, 2026. [\[Link\]](#)
- ResearchGate. FDA-approved drugs containing dimethylamine pharmacophore: a review of the last 50 years. Accessed February 14, 2026. [\[Link\]](#)

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Sources

- 1. Encorafenib Impurity 6 | CAS No: 1269440-57-4 [aquigenbio.com]
- 2. veeprho.com [veeprho.com]
- 3. PubChemLite - 2-(4-chlorophenyl)-2-fluoroethan-1-amine hydrochloride (C₈H₉ClFN) [pubchemlite.lcsb.uni.lu]
- 4. 2-(3-Chlorophenyl)-2-fluoroethan-1-amine | C₈H₉ClFN | CID 84021952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-(4-Fluorophenyl)propan-2-amine hydrochloride | 1216563-60-8 | Benchchem [benchchem.com]
- 6. orgchemboulder.com [orgchemboulder.com]
- 7. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. chemimpex.com [chemimpex.com]
- 10. chemimpex.com [chemimpex.com]
- 11. methyl (S)-(1-((4-(3-(5-chloro-2-fluoro-3-(methylsulfonamido)phenyl)-1-isopropyl-1H-pyrazol-4-yl)pyrimidin-2-yl)amino)propan-2-yl)carbamate; CAS No.: 1269440-17-6; Synonyms: Encorafenib; LGX818 [chemshuttle.com]
- 12. chemscene.com [chemscene.com]
- 13. kishida.co.jp [kishida.co.jp]
- 14. tcchemicals.com [tcchemicals.com]
- 15. fishersci.com [fishersci.com]
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